

Technical Application Note: Optimizing In Vivo Delivery of 2-Methylthio-ATP (2-MeSATP)

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Compound of Interest

Compound Name: 2-Methylthio-ATP

CAS No.: 100020-57-3

Cat. No.: B1664558

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Executive Summary & Pharmacological Profile[1]

2-Methylthio-ATP (2-MeSATP) is a potent, non-selective purinergic receptor agonist with high affinity for P2Y₁, P2Y₁₂, and P2X receptors. Structurally, the methylthiol substitution at the C-2 position confers significantly greater metabolic stability compared to endogenous ATP, making it a critical tool for probing purinergic signaling in vivo.

Unlike selective antagonists used for therapeutic blockade, 2-MeSATP is primarily used to mimic pathological signaling (e.g., inducing allodynia or bladder overactivity) or to interrogate receptor-mediated physiological reflexes (e.g., vasodilation).

Key Pharmacological Characteristics

Feature	Description
Primary Targets	P2Y1, P2Y12, P2Y13, P2X1, P2X3
Stability	Resistant to rapid hydrolysis by ecto-nucleotidases (vs. ATP).
Potency	~25–30x more potent than ATP at P2Y1 receptors (hepatic models).
Physiological Effects	Hypotension (IV), Platelet Aggregation (IV), Nociception (i.t.), Bladder Reflex (Intravesical).

Chemical Preparation & Handling[2]

To ensure experimental reproducibility, strict adherence to solution chemistry is required. 2-MeSATP is sensitive to freeze-thaw cycles and pH fluctuations.

- Vehicle: Phosphate Buffered Saline (PBS, pH 7.4) or physiological saline (0.9% NaCl).
- Stock Solution: Dissolve powder to 10–50 mM in PCR-grade water or PBS. Aliquot and store at -20°C.
- Working Solution: Dilute fresh on the day of the experiment. Keep on ice.
- pH Check: Ensure final solution pH is 7.2–7.4; acidic solutions can trigger acid-sensing ion channels (ASICs), confounding nociceptive data.

Systemic Administration: Intravenous (IV) Route

Objective: To study P2Y-mediated vasodilation (hypotension) or platelet activation.

Mechanistic Rationale

Systemic 2-MeSATP activates endothelial P2Y1 receptors, triggering the release of Nitric Oxide (NO) and Endothelium-Derived Hyperpolarizing Factor (EDHF), resulting in rapid, transient hypotension.

Protocol: IV Bolus in Anesthetized Rats

- Anesthesia: Induce with isoflurane (3-4%) or urethane (1.2 g/kg IP) for stable cardiovascular baseline.
- Cannulation: Cannulate the femoral vein for drug delivery and the femoral artery for blood pressure monitoring.
- Baseline: Allow 20 minutes for blood pressure stabilization.
- Administration:
 - Dose Range: 0.01 – 1.0 mg/kg (approx. 0.02 – 2 μ mol/kg).
 - Volume: 100–200 μ L bolus followed by 100 μ L saline flush.
- Readout: Monitor Mean Arterial Pressure (MAP). Expect a sharp drop within 10–30 seconds, recovering within 2–5 minutes.

Data Validation:

- Positive Control: Adenosine (0.1 mg/kg).
- Negative Control: Vehicle (Saline).
- Antagonist Check: Pre-treatment with MRS2179 (P2Y1 antagonist) should attenuate the hypotensive response, confirming receptor specificity.

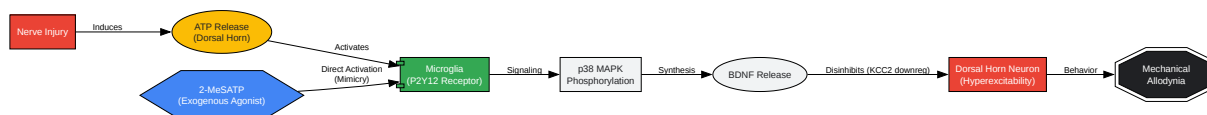
Central Administration: Intrathecal (i.t.)^{[3][4][5][6]} Route

Objective: To model neuropathic pain mechanisms (Microglial activation).

Mechanistic Rationale

In the spinal dorsal horn, 2-MeSATP activates microglial P2Y12 and neuronal P2X3 receptors. Unlike opioids that inhibit pain, 2-MeSATP is pro-nociceptive; it mimics the ATP release seen after nerve injury, driving microglia to release BDNF and cytokines (p38 MAPK pathway), thereby inducing mechanical allodynia.

Visualization: Spinal Nociceptive Pathway



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Caption: Pathway by which intrathecal 2-MeSATP mimics nerve injury-induced microglial activation, leading to pain hypersensitivity.

Protocol: Lumbar Puncture in Mice

- Preparation: Restrain conscious mouse or lightly anesthetize (isoflurane).
- Site: L5-L6 intervertebral space.
- Injection: Use a 30G needle mated to a Hamilton syringe.
 - Dose: 0.1 – 10 nmol per mouse.
 - Volume: 5 μ L (strict limit to prevent cerebral spread).
- Observation: Look for the "tail flick" reflex indicating successful dural puncture.
- Readout: Von Frey filament testing 30, 60, and 120 minutes post-injection. Expect a decrease in withdrawal threshold (allodynia).

Local Administration: Intravesical Route

Objective: To study bladder overactivity and sensory afferent sensitization.

Mechanistic Rationale

ATP is a key neurotransmitter in the urothelium. Intravesical 2-MeSATP activates P2X3 and P2Y receptors on suburothelial C-fibers, triggering the micturition reflex at lower filling volumes (bladder overactivity).

Protocol: Cystometry in Rats

- Catheterization: Implant a PE-50 catheter into the bladder dome under anesthesia; exteriorize at the neck. Allow 3 days recovery.
- Setup: Place conscious rat in a metabolic cage. Connect catheter to a pressure transducer and infusion pump.
- Baseline: Infuse Saline (0.9%) at 10 mL/hr. Record 3–4 voiding cycles.
- Challenge: Switch infusion to 2-MeSATP solution.
 - Concentration: 100 μ M – 1 mM (in Saline).
 - Note: 2-MeSATP is significantly more potent than ATP (typically used at 10 mM).
- Readout: Measure Inter-Contraction Interval (ICI). Expect ICI to shorten (frequency increases).

Dosing & Validation Summary

Route	Species	Typical Dose / Conc.	Volume	Primary Readout	Key Receptor
Intravenous (IV)	Rat	0.03 – 0.3 mg/kg	0.2 mL	Hypotension (MAP drop)	P2Y1 (Endothelial)
Intrathecal (i.t.)	Mouse	0.1 – 10 nmol	5 μ L	Tactile Allodynia	P2Y12 (Microglia)
Intravesical	Rat	100 μ M – 1 mM	Continuous	Micturition Frequency	P2X3 / P2Y
Intraplantar	Mouse	10 – 50 nmol	20 μ L	Nocifensive lifting/licking	P2X3 (Peripheral)

Troubleshooting & Controls

- Desensitization: Purinergic receptors (especially P2Y1) desensitize rapidly. Allow >30 mins washout between repeated IV boluses.
- Degradation: While 2-MeSATP is stable, in vivo half-life is still finite. Effects are typically acute (minutes to hours).
- Specificity: Always use a selective antagonist (e.g., MRS2179 for P2Y1 or MRS2395 for P2Y12) in a separate cohort to prove the observed effect is receptor-mediated.

References

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Sources

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